

physical and chemical properties of 4-hydroxybenzene-1,3-dicarboxylic acid

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Compound of Interest

Compound Name: 4-Hydroxyisophthalic acid

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A Comprehensive Technical Guide to 4-Hydroxybenzene-1,3-dicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxybenzene-1,3-dicarboxylic acid, also known as **4-hydroxyisophthalic acid**, is a phenolic dicarboxylic acid with the chemical formula $C_8H_6O_5$. This guide provides an in-depth overview of its physical and chemical properties, synthesis methodologies, key chemical reactions, and its emerging applications in medicinal chemistry and materials science. The compound's notable biological activities, including its antioxidant and neuroprotective effects, are discussed, along with its utility as a versatile building block in the synthesis of polymers and metal-organic frameworks (MOFs). This document is intended to serve as a comprehensive resource for professionals engaged in chemical synthesis and drug discovery.

Physical and Chemical Properties

4-Hydroxybenzene-1,3-dicarboxylic acid is a white to off-white crystalline powder. Its core structure consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a hydroxyl group at position 4. This combination of functional groups dictates its physical and chemical behavior, including its high melting point, limited water solubility, and acidic nature.

Tabulated Physical Properties

The following table summarizes the key physical properties of 4-hydroxybenzene-1,3-dicarboxylic acid.

Property	Value	Reference(s)
IUPAC Name	4-hydroxybenzene-1,3-dicarboxylic acid	
CAS Number	636-46-4	
Molecular Formula	C ₈ H ₆ O ₅	
Molar Mass	182.13 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	>300 °C (decomposes)	
Boiling Point	447.52 °C (estimated)	
Water Solubility	0.3 g/L at 24 °C	
Solubility	Freely soluble in alcohol and ether; Slightly soluble in DMSO, Ethyl Acetate, Methanol	
pKa	Predicted ~2	
Density	1.4411 g/cm ³ (rough estimate)	

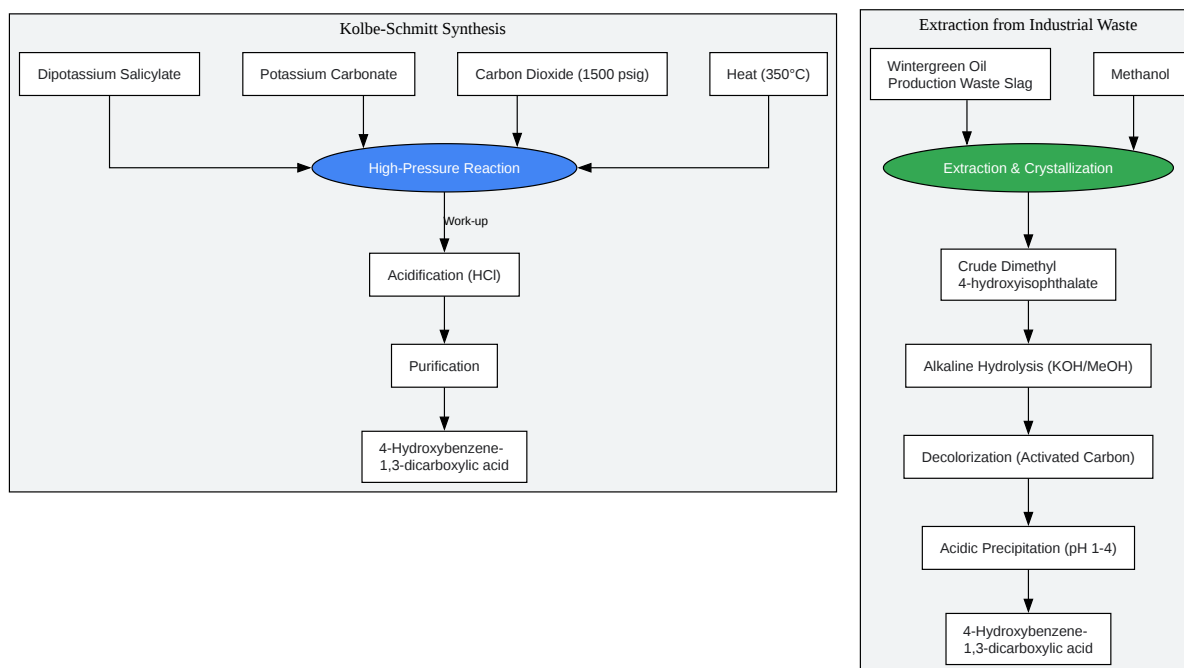
Synthesis and Experimental Protocols

The synthesis of 4-hydroxybenzene-1,3-dicarboxylic acid can be achieved through several routes, most notably via the Kolbe-Schmitt reaction or by extraction from industrial byproducts.

Synthesis via Kolbe-Schmitt Reaction

A primary industrial method for synthesizing hydroxybenzoic acids is the Kolbe-Schmitt reaction, which involves the carboxylation of a phenoxide. For 4-hydroxybenzene-1,3-dicarboxylic acid, this process is typically carried out under high pressure and temperature.

- **Reactant Preparation:** A mixture of dipotassium salicylate (21.4 g) and potassium carbonate (21.4 g) is thoroughly dried.
- **Reaction Setup:** The dried mixture is placed in a high-pressure reaction bomb (e.g., 300 mL capacity).
- **Carboxylation:** The bomb is sealed and subjected to a carbon dioxide pressure of 1500 psig. The reaction is heated to 350 °C and maintained for 6 hours.
- **Work-up and Isolation:** After cooling and venting the reactor, the solid product is dissolved in water. The aqueous solution is then acidified with hydrochloric acid to precipitate the crude 4-hydroxybenzene-1,3-dicarboxylic acid.
- **Purification:** The crude product is purified by reprecipitation. It is dissolved in a sodium bicarbonate solution, filtered to remove insoluble impurities, and then re-precipitated by the addition of hydrochloric acid. The resulting solid is filtered, washed with cold water, and dried.



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Caption: Synthesis routes for 4-hydroxybenzene-1,3-dicarboxylic acid.

Extraction from Industrial Waste

Significant quantities of 4-hydroxybenzene-1,3-dicarboxylic acid are generated as a byproduct in the industrial synthesis of salicylic acid and wintergreen oil (methyl salicylate). An effective method for its recovery involves extraction and subsequent hydrolysis of the corresponding dimethyl ester.

- **Extraction:** Waste slag from wintergreen oil production (100 g) is dissolved in methanol (300 mL) with heating and stirring. The hot solution is filtered, and the filtrate is allowed to cool to crystallize crude dimethyl 4-hydroxyisophthalate.
- **Hydrolysis:** The crude ester is dissolved in a 30% methanolic potassium hydroxide solution. The mixture is refluxed at 100°C for 2 hours.
- **Decolorization:** After cooling, the reaction mixture is filtered. Activated carbon is added to the filtrate, and the solution is refluxed for 1 hour for decolorization.
- **Precipitation:** The activated carbon is removed by hot filtration. The pH of the filtrate is adjusted to 1-4 with acid to precipitate the product.
- **Isolation:** The precipitate is stirred for 10 minutes, filtered, washed with ice water, and dried to yield 4-hydroxybenzene-1,3-dicarboxylic acid.

Chemical Reactivity

The reactivity of 4-hydroxybenzene-1,3-dicarboxylic acid is governed by its three functional groups: two carboxylic acids and one phenolic hydroxyl group. The benzene ring is activated towards electrophilic substitution by the electron-donating hydroxyl group, while the carboxylic acid groups are deactivating.

Reactions of the Carboxylic Acid Groups

- **Esterification:** The carboxylic acid groups readily undergo Fischer-Speier esterification with alcohols in the presence of an acid catalyst to form the corresponding mono- or di-esters. For example, refluxing with methanol and a catalytic amount of sulfuric acid yields dimethyl 4-hydroxyisophthalate.

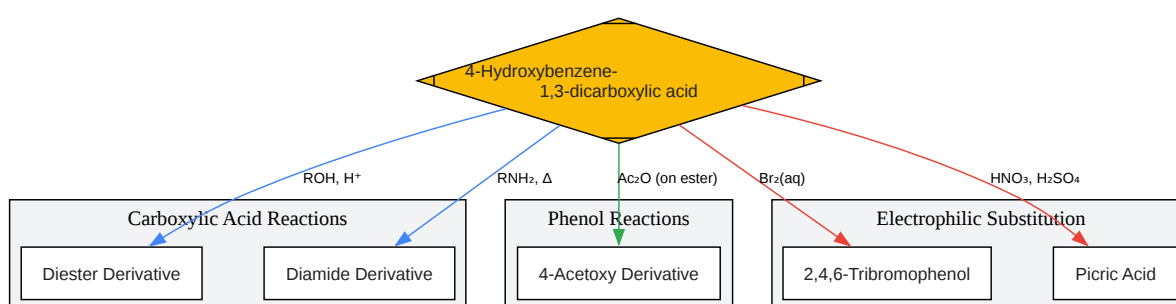
- Amidation: The carboxylic acid groups can be converted to amides. For instance, heating 4-hydroxybenzene-1,3-dicarboxylic acid with an appropriate aromatic amine at 175°C for 3 hours yields the corresponding 1,3-bis-anilides. This reaction is particularly relevant for the synthesis of derivatives with antimicrobial activity.

Reactions of the Phenolic Hydroxyl Group

- Acetylation: The hydroxyl group can be acetylated using acetic anhydride to form the 4-acetoxy derivative. This reaction is typically performed on the esterified form of the molecule to prevent polymerization.

Electrophilic Aromatic Substitution

- Bromination: Treatment of 4-hydroxybenzene-1,3-dicarboxylic acid with aqueous bromine leads to the electrophilic displacement of both carboxyl groups, resulting in the formation of 2,4,6-tribromophenol.
- Nitration: Similar to bromination, nitration with standard nitrating mixtures (a combination of nitric acid and sulfuric acid) results in the displacement of the carboxyl groups to yield picric acid (2,4,6-trinitrophenol) quantitatively.



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Caption: Key chemical reactions of 4-hydroxybenzene-1,3-dicarboxylic acid.

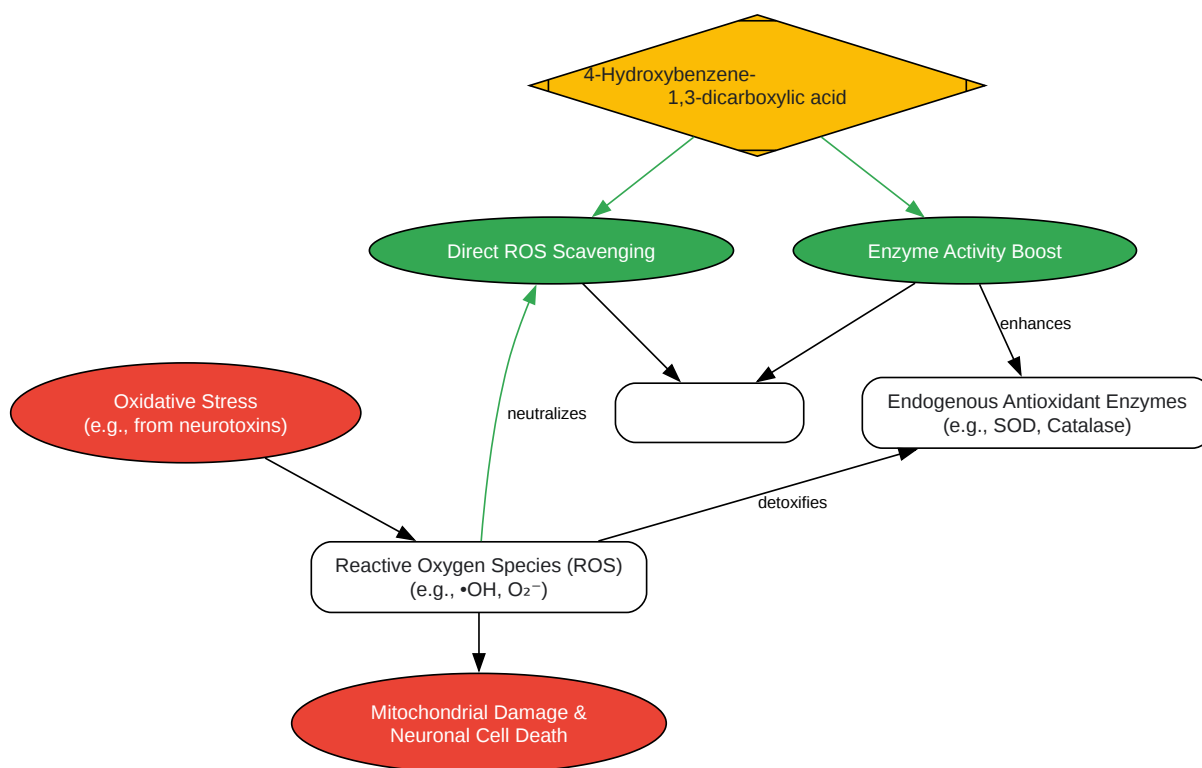
Applications in Drug Development and Materials Science

4-Hydroxybenzene-1,3-dicarboxylic acid serves as a valuable scaffold and intermediate in various fields, owing to its structural features and biological activity.

Medicinal Chemistry and Pharmacology

- **Antimicrobial Agents:** Derivatives of 4-hydroxybenzene-1,3-dicarboxylic acid, particularly the 1,3-bis-anilides, have shown significant in vitro activity against both Gram-positive and Gram-negative bacteria. Halogenated derivatives, in particular, have demonstrated broad-spectrum antimicrobial effects.
- **Antioxidant and Neuroprotective Effects:** The compound itself exhibits potent antioxidant properties by scavenging free radicals. It has shown neuroprotective effects in models of cerebral ischemia and Parkinson's disease, suggesting its potential in mitigating oxidative stress-related neurodegenerative disorders.
- **Analgesic and Antipyretic Activities:** It has been reported to possess analgesic and antipyretic properties, with some studies proposing it as a potential alternative to aspirin.

The neuroprotective effects of 4-hydroxybenzene-1,3-dicarboxylic acid are largely attributed to its ability to counteract oxidative stress. This is achieved through multiple mechanisms: direct scavenging of reactive oxygen species (ROS), chelation of metal ions that catalyze free radical formation, and potentially by boosting the activity of endogenous antioxidant enzymes.



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Caption: Antioxidant and neuroprotective mechanism of action.

Polymer and Materials Chemistry

- **Polymer Synthesis:** The dicarboxylic acid functionality makes it a suitable monomer for the synthesis of polymers such as polyesters and polyamides. The presence of the hydroxyl group offers a site for further modification of the polymer backbone.

- Metal-Organic Frameworks (MOFs): As a multifunctional linker, 4-hydroxybenzene-1,3-dicarboxylic acid is used in the construction of MOFs. These materials have potential applications in gas storage, catalysis, and separation technologies. The hydroxyl group can influence the framework's properties and provide a post-synthetic modification site.

Conclusion

4-Hydroxybenzene-1,3-dicarboxylic acid is a compound of significant interest due to its versatile chemical reactivity and promising biological profile. Its availability from industrial byproducts enhances its appeal for large-scale applications. For drug development professionals, its proven antioxidant and antimicrobial activities provide a strong foundation for the design of novel therapeutics. For researchers and material scientists, its utility as a monomer and a linker opens avenues for the creation of new functional materials. Further investigation into its pharmacological mechanisms and the synthesis of novel derivatives is warranted to fully exploit its therapeutic and material science potential.

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